Technical Monograph: 2-(4-Fluorophenyl)-1-phenylethan-1-amine

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Compound of Interest

Compound Name:	*2-(4-Fluorophenyl)-1-phenylethan-1-amine*
CAS No.:	*74533-87-2*
Cat. No.:	*B2872263*

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Pharmacodynamics, Synthesis, and Experimental Characterization

Executive Summary

This technical guide analyzes **2-(4-Fluorophenyl)-1-phenylethan-1-amine** (hereafter referred to as 4-F-1,2-DPEA), a primary amine analog of the dissociative analgesic lefetamine. Belonging to the 1,2-diarylethylamine class, this molecule functions primarily as a potent, uncompetitive antagonist of the N-methyl-D-aspartate (NMDA) receptor.

Unlike its tertiary amine predecessors (e.g., lefetamine), the primary amine structure of 4-F-1,2-DPEA offers a unique pharmacological profile characterized by rapid channel blocking kinetics and modified metabolic stability due to the para-fluorine substitution. This guide details its mechanism of action (MoA), structure-activity relationships (SAR), and validated protocols for synthesis and characterization.

Chemical Architecture & SAR

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The pharmacological potency of 4-F-1,2-DPEA is dictated by two critical structural features: the chiral center at C1 and the bioisosteric fluorine substitution on the C2 phenyl ring.

Structural Logic

- Scaffold: The 1,2-diphenylethylamine core mimics the spatial arrangement of the diphenylmethane moiety found in other NMDA antagonists like diphenidine, but with a flexible ethyl chain allowing conformational adaptation within the receptor pore.
- Fluorine Bioisosterism: The addition of a fluorine atom at the para-position of the C2 phenyl ring serves two functions:
  - Metabolic Blockade: It prevents para-hydroxylation by Cytochrome P450 enzymes, significantly extending the biological half-life compared to the non-fluorinated parent.
  - Electronic Modulation: The high electronegativity of fluorine alters the

    -electron density of the aromatic ring, potentially enhancing

    -

    stacking interactions with aromatic residues (e.g., Tryptophan, Phenylalanine) within the NMDA receptor binding pocket.

Stereochemistry

Activity is stereoselective. Based on the SAR of related compounds like lefetamine and ephenidine, the (S)-enantiomer is predicted to exhibit significantly higher affinity for the NMDA receptor than the (R)-enantiomer.

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Parameter	Value / Description
IUPAC Name	2-(4-Fluorophenyl)-1-phenylethan-1-amine
Molecular Formula	$C_{14}H_{14}FN$
Molecular Weight	215.27 g/mol
Chiral Center	C1 (Benzylic carbon)
Key Substituent	4-Fluoro (C2 Phenyl ring)
Predicted pKa	~9.5 (Amine)

Mechanism of Action (MoA)

The primary mechanism of 4-F-1,2-DPEA is use-dependent, uncompetitive antagonism of the NMDA receptor glutamate ion channel.

Ion Channel Blockade (PCP Site)

The molecule binds to the "PCP site" located deep within the ion channel pore, distinct from the glutamate or glycine recognition sites.

- Activation Requirement: The receptor must first be activated by Glutamate and Glycine (or D-Serine) to open the ion channel.
- Pore Entry: The cationic form of 4-F-1,2-DPEA enters the open channel.
- Occlusion: It binds to the hydrophobic domains of the transmembrane helices (specifically residues in the M2 segment), physically blocking the flow of Ca^{2+} and Na^{+} ions.
- Trapping: Upon channel closure, the molecule can be "trapped" inside, leading to a prolonged block that requires agonist re-binding to relieve.

Secondary Targets (Monoamine Transporters)

While selective for NMDA, 1,2-diarylethylamines often exhibit secondary affinity for monoamine transporters.

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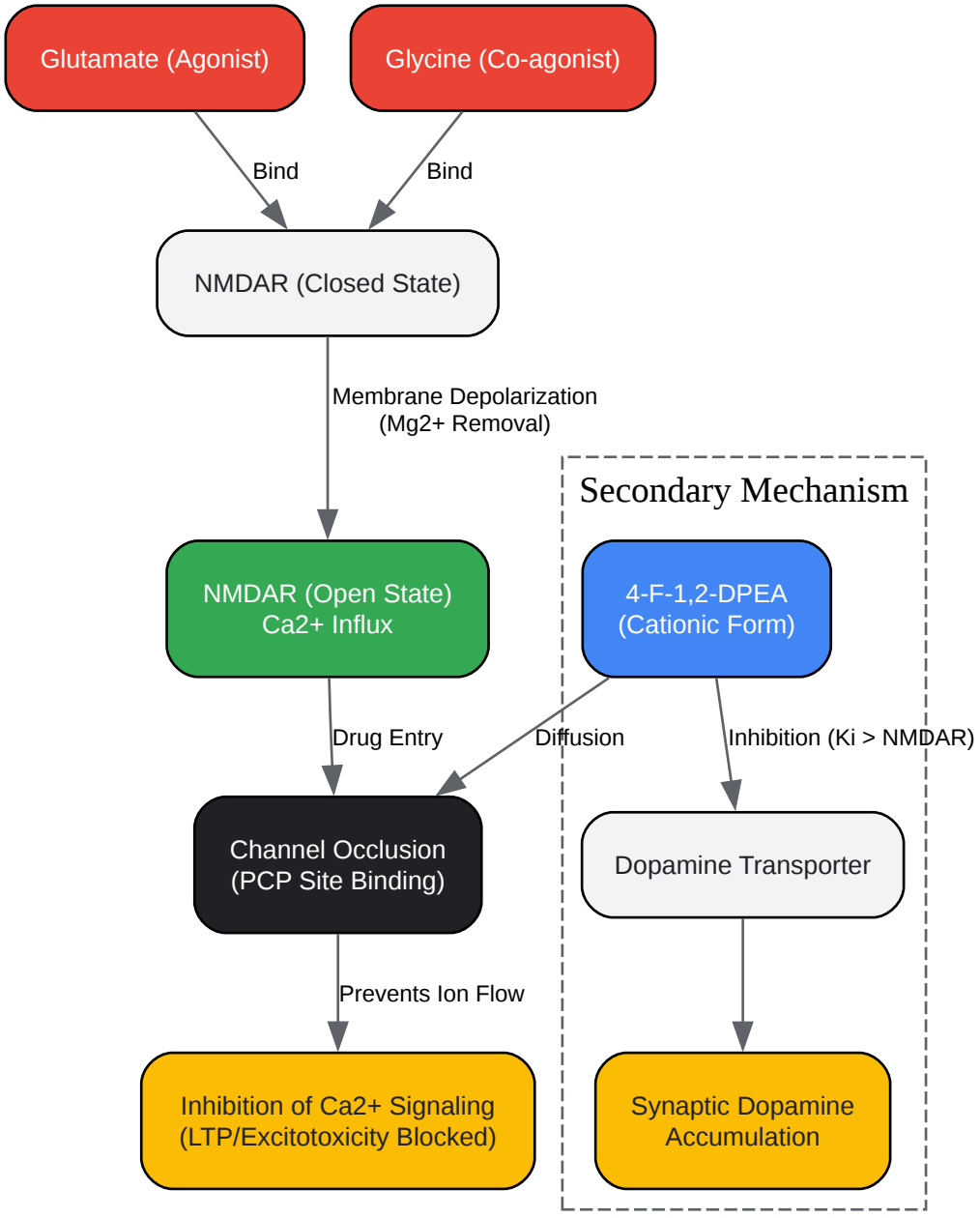
- DAT/NET Inhibition: The molecule likely acts as a reuptake inhibitor for Dopamine (DAT) and Norepinephrine (NET), contributing to psychostimulant effects. The fluorine substitution increases lipophilicity, which generally correlates with increased DAT affinity in this scaffold.

Signaling Pathway Diagram

The following diagram illustrates the blockade mechanism and downstream effects.



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Caption: Mechanism of uncompetitive NMDA receptor blockade by 4-F-1,2-DPEA, requiring prior channel activation for binding.

Experimental Protocols

To validate the identity and activity of 4-F-1,2-DPEA, the following self-validating protocols are recommended.

Synthesis: Reductive Amination

This route is preferred over Grignard additions for its higher yield and cleaner impurity profile.

Reagents:

- Precursor: 2-(4-Fluorophenyl)-1-phenylethan-1-one[1]
- Amine Source: Ammonium Acetate (

)
- Reducing Agent: Sodium Cyanoborohydride (

)
- Solvent: Methanol (

)

Step-by-Step Protocol:

- Imine Formation: Dissolve 10 mmol of 2-(4-Fluorophenyl)-1-phenylethan-1-one in 50 mL dry MeOH. Add 100 mmol (10 eq) of

  . Stir at room temperature for 4 hours under nitrogen atmosphere.
- Reduction: Cool the solution to 0°C. Slowly add 15 mmol (1.5 eq) of

  portion-wise.

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- Reaction: Allow the mixture to warm to room temperature and stir for 24 hours. Monitor via TLC (System: Hexane/EtOAc 1:1).
- Quenching: Acidify carefully with 1M HCl to pH ~2 to decompose excess hydride and hydrolyze borate complexes.
- Isolation: Basify with 1M NaOH to pH >12. Extract with Dichloromethane (

  mL).
- Purification: Dry organic layer over

  , concentrate, and purify via flash column chromatography (Silica gel; DCM:MeOH:NH4OH gradient).
- Salt Formation: Dissolve freebase in diethyl ether and bubble dry HCl gas to precipitate the hydrochloride salt.

In Vitro Assay: [³H]MK-801 Displacement

This assay determines the binding affinity (

) for the PCP site.

Materials:

- Rat forebrain membrane homogenates.[2]
- Radioligand: [³H]MK-801 (Specific Activity ~20-30 Ci/mmol).
- Non-specific binder: 10 µM (+)MK-801 or PCP.

Workflow:

- Incubation: Incubate membranes (200 µg protein) with 5 nM [³H]MK-801 and varying concentrations of 4-F-1,2-DPEA (

  to

  M) in TRIS-acetate buffer (pH 7.4).

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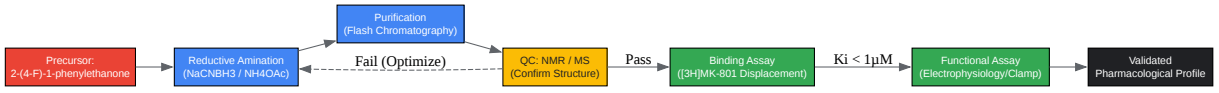
- Equilibrium: Allow binding to reach equilibrium (2 hours at 25°C). Note: The long incubation is necessary due to the slow kinetics of PCP-site ligands.
- Termination: Rapid filtration through Whatman GF/B filters pre-soaked in 0.3% polyethylenimine (reduces non-specific binding).
- Quantification: Measure radioactivity via liquid scintillation counting.
- Analysis: Calculate

  and convert to

  using the Cheng-Prusoff equation.

Workflow Visualization

The following diagram outlines the logical flow from synthesis to functional validation.



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Caption: Operational workflow for the synthesis and pharmacological validation of 4-F-1,2-DPEA.

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